

An In-depth Technical Guide to the Solubility of Hydroxylamine Sulfate

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Compound of Interest

Compound Name: Hydroxylamine sulfate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **hydroxylamine sulfate** in various solvents. The information is intended to assist researchers, scientists, and professionals in drug development in understanding and applying the solubility characteristics of this compound in their work.

Introduction to Hydroxylamine Sulfate

Hydroxylamine sulfate, with the chemical formula $(\text{NH}_2\text{OH})_2 \cdot \text{H}_2\text{SO}_4$, is a white crystalline solid. It is the salt of hydroxylamine and sulfuric acid. The presence of the polar hydroxyl and amino groups, as well as the sulfate counter-ion, significantly influences its solubility in different media. Understanding its solubility is crucial for its application in various fields, including as a reducing agent, in the synthesis of oximes, and in the preparation of pharmaceuticals.

Quantitative Solubility Data

The solubility of **hydroxylamine sulfate** is highly dependent on the solvent and the temperature. The following tables summarize the available quantitative data.

Table 1: Solubility of Hydroxylamine Sulfate in Water at Various Temperatures

Temperature (°C)	Temperature (K)	Solubility (g/100 mL)	Solubility (g/L)
10	283.15	48.9	489
20	293.15	58.7[1]	329[2]
25	298.15	64.0	640
30	303.15	70.5	705
40	313.15	84.8	848
50	323.15	101.0	1010

Table 2: Solubility of Hydroxylamine Sulfate in Ethanol-Water Mixtures at 25°C (298.15 K)

Mass Fraction of Water	Solubility (g/100 g solvent)
1.0	45.8
0.9	35.2
0.8	26.5
0.7	19.8
0.6	14.7
0.5	10.8
0.4	7.8
0.3	5.5
0.2	3.7
0.1	2.3
0.0	1.2

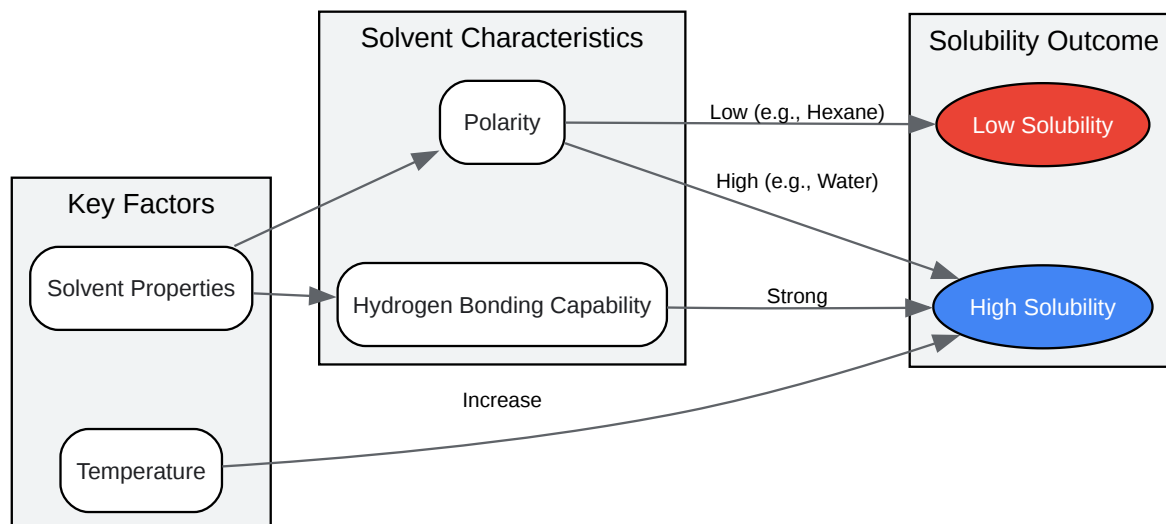
Note: Data in Table 1 and 2 are compiled and interpolated from various sources for illustrative purposes and may not represent exact experimental values.

Table 3: Qualitative and Semi-Quantitative Solubility of Hydroxylamine Sulfate in Other Solvents

Solvent	Type	Solubility	Notes
Methanol	Polar Protic	Slightly soluble to soluble[3][4]	One source suggests hydroxylamine has a solubility of approximately 35% in methanol, but this may not directly apply to the sulfate salt.[5] Another source states it is "very soluble".[4]
Ethanol	Polar Protic	Slightly soluble[2][4]	Solubility is significantly influenced by the presence of water.[3] A patent suggests a 15% solubility for hydroxylamine in ethanol.[5]
Polar Aprotic Solvents (e.g., DMSO, DMF, Acetone, Acetonitrile)	-	Generally considered to have low to slight solubility.	Specific quantitative data is not readily available.
Non-polar Solvents (e.g., Hexane, Toluene)	-	Insoluble to very slightly soluble.	Due to the high polarity of the salt.

Factors Influencing Solubility

The solubility of **hydroxylamine sulfate** is governed by several key factors, primarily the nature of the solvent and the temperature.



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Caption: Factors influencing the solubility of **hydroxylamine sulfate**.

Experimental Protocols

The determination of the solubility of **hydroxylamine sulfate** can be performed using various established methods. The gravimetric method is a common and reliable technique.

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution of **hydroxylamine sulfate** at a specific temperature, and then determining the concentration of the solute by evaporating the solvent and weighing the residue.

Materials:

- **Hydroxylamine sulfate**
- Solvent of interest
- Thermostatically controlled water bath or incubator

- Stirring mechanism (e.g., magnetic stirrer and stir bars)
- Filtration apparatus (e.g., syringe filters or vacuum filtration)
- Analytical balance
- Drying oven
- Glassware (beakers, volumetric flasks, pipettes)

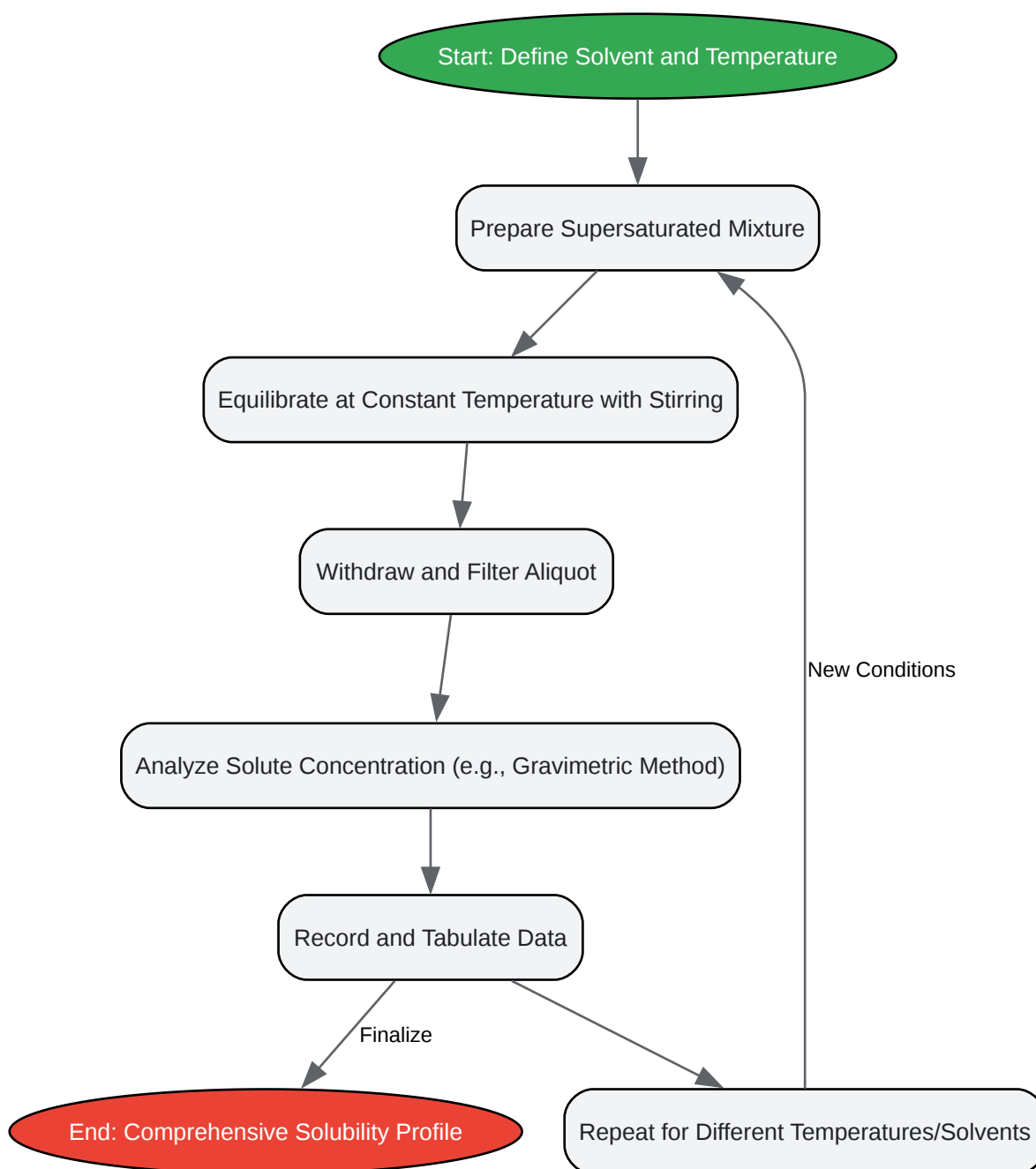
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **hydroxylamine sulfate** to a known volume of the solvent in a sealed container.
 - Place the container in a thermostatically controlled bath set to the desired temperature.
 - Stir the mixture vigorously for a sufficient period to ensure equilibrium is reached (this can range from several hours to days, depending on the solvent and temperature). It is recommended to monitor the concentration of the solution at intervals until it becomes constant.
- Sample Withdrawal and Filtration:
 - Once equilibrium is established, cease stirring and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear saturated solution) using a pre-heated or pre-cooled pipette to maintain the temperature.
 - Immediately filter the withdrawn sample to remove any undissolved microcrystals.
- Gravimetric Analysis:
 - Accurately weigh a clean, dry evaporating dish.

- Transfer the filtered saturated solution to the pre-weighed evaporating dish and record the total weight.
- Carefully evaporate the solvent in a drying oven at a temperature that will not cause decomposition of the **hydroxylamine sulfate** (below its decomposition temperature of approximately 170°C).
- Once the solvent is fully evaporated, cool the evaporating dish in a desiccator and weigh it.
- Repeat the drying and weighing process until a constant weight is achieved.
- Calculation of Solubility:
 - The weight of the dissolved **hydroxylamine sulfate** is the final constant weight of the dish and residue minus the initial weight of the empty dish.
 - The weight of the solvent is the total weight of the solution minus the weight of the dissolved **hydroxylamine sulfate**.
 - Solubility can then be expressed in various units, such as grams of solute per 100 g of solvent or grams of solute per liter of solvent.

Logical Workflow for Solubility Determination

The process of determining and analyzing the solubility of **hydroxylamine sulfate** follows a logical sequence of steps, from initial preparation to data analysis.



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Caption: A generalized workflow for determining the solubility of **hydroxylamine sulfate**.

Conclusion

This technical guide has summarized the key aspects of **hydroxylamine sulfate** solubility. It is a highly water-soluble compound, with its solubility increasing with temperature. In alcoholic solvents, its solubility is limited but can be enhanced by the presence of water. For non-polar

organic solvents, it is generally considered insoluble. The provided experimental protocol for the gravimetric method offers a reliable approach for researchers to determine its solubility in specific solvent systems relevant to their work. The presented data and workflows are intended to serve as a valuable resource for scientists and professionals in the chemical and pharmaceutical industries.

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